

Personal protective equipment for handling 6-Chloro-2-phenylquinolin-4-ol

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Compound of Interest

Compound Name: 6-Chloro-2-phenylquinolin-4-ol

Cat. No.: B091939

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Essential Safety and Handling Guide for 6-Chloro-2-phenylquinolin-4-ol

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **6-Chloro-2-phenylquinolin-4-ol**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **6-Chloro-2-phenylquinolin-4-ol** is presented below.

Property	Value
Molecular Formula	C ₁₅ H ₁₀ ClNO[1]
Molecular Weight	255.70 g/mol [1]
Appearance	Solid (presumed)
CAS Number	112182-50-0[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **6-Chloro-2-phenylquinolin-4-ol**. The minimum required PPE includes:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[2] Always inspect gloves for signs of degradation or puncture before use.
- Eye and Face Protection: Safety glasses with side shields or chemical safety goggles are essential.[3] A face shield may be necessary when there is a risk of splashing.[4]
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn.[2] For larger quantities or when generating dust, chemical-resistant coveralls may be necessary.[5]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] If there is a risk of inhaling dust or aerosols, a NIOSH/MSHA-approved respirator should be used.[7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following step-by-step procedure is critical for the safe handling of **6-Chloro-2-phenylquinolin-4-ol**.

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) for **6-Chloro-2-phenylquinolin-4-ol** and similar compounds.[2]
 - Ensure that a chemical fume hood is operational and available for use.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[6]
 - Assemble all necessary equipment and reagents before starting work.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tool to handle the solid chemical. Avoid creating dust.

- If dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Experimental Work:
 - Conduct all reactions involving **6-Chloro-2-phenylquinolin-4-ol** in a chemical fume hood.
 - Keep all containers of the chemical tightly closed when not in use.[8][9]
 - Avoid direct contact with the skin, eyes, and clothing.[6]
- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[10]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Chloro-2-phenylquinolin-4-ol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.[8][11]

- Waste Segregation:
 - Collect all waste containing **6-Chloro-2-phenylquinolin-4-ol** separately from non-halogenated waste.[11] This includes leftover chemical, contaminated consumables (e.g., gloves, weighing paper), and reaction mixtures.
- Waste Collection:
 - Use a designated, properly labeled hazardous waste container for all solid and liquid waste. The label should clearly indicate "Halogenated Organic Waste" and list **6-Chloro-2-phenylquinolin-4-ol** as a constituent.[8]
 - Keep the waste container securely closed except when adding waste.[8][9]
 - Store the waste container in a designated satellite accumulation area within the laboratory.

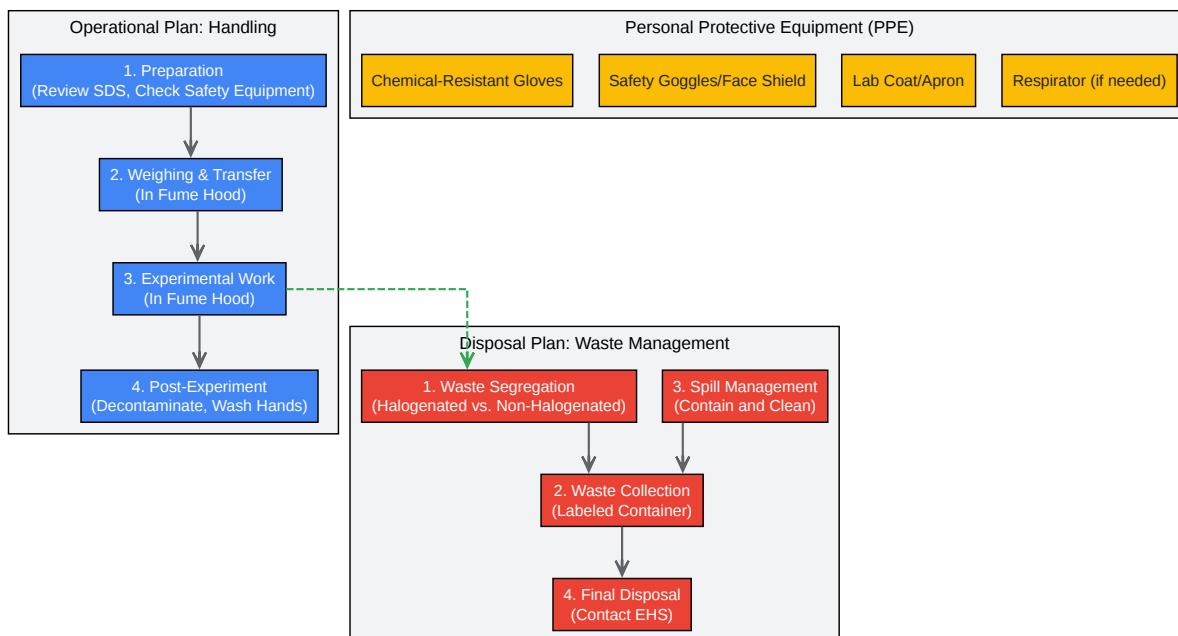
- Spill Management:

- In the event of a small spill, contain the material with an inert absorbent (e.g., vermiculite, sand).
- Carefully sweep up the absorbed material and place it in the designated halogenated waste container.
- Decontaminate the spill area with an appropriate solvent and then soap and water.
- For larger spills, evacuate the area and contact the institution's environmental health and safety (EHS) office immediately.

- Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[12\]](#)
- Do not dispose of **6-Chloro-2-phenylquinolin-4-ol** down the drain or in the regular trash. [\[11\]](#)[\[12\]](#) Incineration at high temperatures is a common disposal method for halogenated compounds.[\[13\]](#)

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **6-Chloro-2-phenylquinolin-4-ol**.

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